

Personal protective equipment for handling ADL5859

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Compound of Interest

Compound Name: ADL5859

Cat. No.: B1665028

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Essential Safety and Handling Guide for ADL5859

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **ADL5859**, a potent and selective δ -opioid receptor agonist. The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact. Adherence to these guidelines is essential when working with this compound.

Immediate Safety and Personal Protective Equipment (PPE)

Given that **ADL5859** is a potent opioid compound, stringent safety measures must be implemented to prevent accidental exposure. The primary routes of exposure are inhalation, dermal contact, and ingestion. The following Personal Protective Equipment (PPE) is mandatory when handling **ADL5859** in solid (powder) or solution form.

A comprehensive PPE strategy is crucial to minimize exposure.^[1] The selection of appropriate PPE should be based on a thorough risk assessment of the specific procedures being performed.

PPE Category	Item	Specifications and Recommendations
Respiratory Protection	N100, R100, or P100 Disposable Filtering Facepiece Respirator	Recommended for all handling of powdered ADL5859 to prevent inhalation. [2]
Full-Facepiece Respirator or PAPR	Consider for high-risk activities such as handling large quantities or when there is a significant risk of aerosolization. [3]	
Hand Protection	Double Nitrile Gloves	Wear two pairs of powder-free nitrile gloves. The outer glove should be changed immediately upon contamination. [2]
Body Protection	Disposable Gown or Lab Coat	A dedicated, solid-front, back-closing disposable gown is recommended. A lab coat should be worn as a minimum.
Eye Protection	Safety Goggles or Face Shield	Use chemical splash goggles for adequate eye protection. A face shield worn over safety glasses provides an additional layer of protection against splashes. [3]
Foot Protection	Closed-toe shoes and Shoe Covers	Closed-toe shoes are mandatory in a laboratory setting. Disposable shoe covers should be considered when handling significant quantities of the compound.

Operational Plan for Safe Handling

A systematic approach is critical for the safe handling of potent compounds like **ADL5859**.

1. Preparation:

- **Designated Area:** All work with **ADL5859** should be conducted in a designated and clearly marked area, such as a chemical fume hood or a glove box, to contain any potential contamination.
- **Equipment:** Ensure all necessary equipment, including microbalances, spatulas, and glassware, are clean and readily available within the designated area.
- **Spill Kit:** A spill kit containing appropriate absorbent materials, cleaning solutions, and waste disposal bags must be readily accessible.

2. Handling the Compound:

- **Weighing:** When weighing the solid form of **ADL5859**, use a containment system such as a ventilated balance enclosure or a glove box to prevent the dissemination of powder.
- **Solution Preparation:** When preparing solutions, add the solvent to the solid compound slowly to avoid splashing. All manipulations should be performed within a chemical fume hood.

3. Decontamination and Cleaning:

- **Surfaces:** All surfaces and equipment that have come into contact with **ADL5859** must be decontaminated. A suitable cleaning solution, such as a detergent followed by a solvent rinse (e.g., ethanol or methanol), should be used.
- **Glassware:** Reusable glassware should be thoroughly cleaned and rinsed. For small quantities, a triple rinse with a suitable solvent can be effective.^[4]

Disposal Plan

Proper disposal of **ADL5859** and associated waste is crucial to prevent environmental contamination and accidental exposure.

- Solid Waste: All solid waste, including contaminated gloves, gowns, shoe covers, and weighing papers, must be collected in a clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions of **ADL5859** and solvent rinses from cleaning should be collected in a designated hazardous waste container. Do not dispose of **ADL5859** down the drain.^[4]
- Bulk Quantities: For the disposal of expired or unused bulk quantities of **ADL5859**, contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal service.^[4] The preferred method of disposal for potent pharmaceutical compounds is incineration in a licensed hazardous waste facility.^[4]

Quantitative Data for ADL5859

The following table summarizes key in vitro and in vivo pharmacological data for **ADL5859**.

Parameter	Value	Species/Assay Condition	Reference
Ki (δ-opioid receptor)	0.84 nM	Radioligand binding assay	^{[1][5]}
EC50 (δ-opioid receptor)	20 nM	^{[5][6]}	^{[5][7]}
IC50 (hERG channel)	78 μM	^{[5][6][7]}	
IC50 (CYP2D6)	43 μM	In vitro	
ED50 (Oral)	1.4 mg/kg	Rat Freund's complete adjuvant (FCA) mechanical hyperalgesia assay	^[6]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps for safely preparing a 10 mM stock solution of **ADL5859** hydrochloride (Molecular Weight: 429.0 g/mol) in dimethyl sulfoxide (DMSO).

Materials:

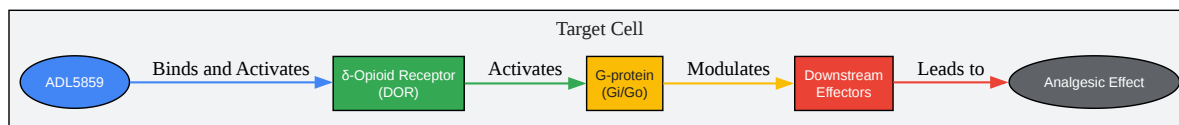
- **ADL5859** hydrochloride solid
- Anhydrous DMSO
- Microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance within a ventilated enclosure

Procedure:

- Pre-labeling: Label a microcentrifuge tube with the compound name, concentration, solvent, and date.
- Don PPE: Put on all required personal protective equipment as outlined in the PPE table above.
- Weighing: In a ventilated balance enclosure, carefully weigh out the required amount of **ADL5859** hydrochloride. For 1 mL of a 10 mM solution, you will need 4.29 mg.
- Transfer: Carefully transfer the weighed solid to the pre-labeled microcentrifuge tube.
- Solvent Addition: Within a chemical fume hood, add the appropriate volume of DMSO to the microcentrifuge tube. For a 10 mM solution with 4.29 mg of **ADL5859**, add 1 mL of DMSO.
- Dissolution: Cap the tube securely and vortex until the solid is completely dissolved. Gentle warming in a water bath may be used to aid dissolution if necessary.
- Storage: Store the stock solution at -20°C or -80°C for long-term stability.[\[5\]](#)

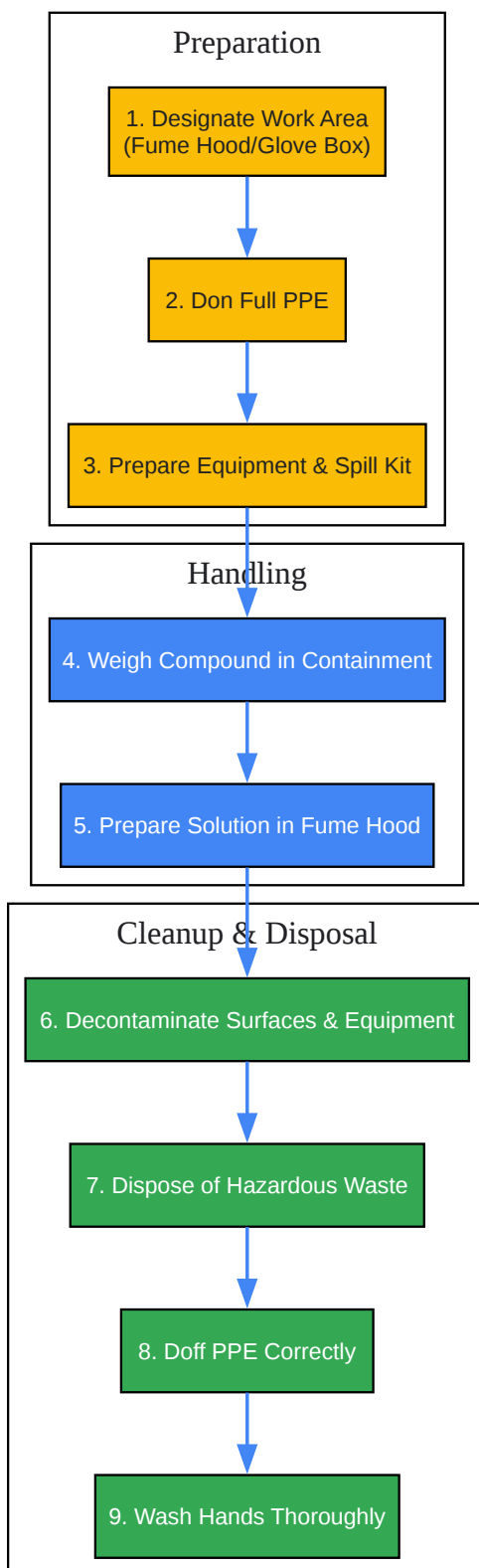
- Decontamination: Decontaminate all surfaces and equipment used.
- Waste Disposal: Dispose of all contaminated materials in the appropriate hazardous waste containers.
- Doff PPE: Remove personal protective equipment in the correct order to avoid self-contamination.
- Hygiene: Wash hands thoroughly with soap and water.

Visualizations



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Caption: Signaling pathway of **ADL5859** as a δ -opioid receptor agonist.



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Caption: Workflow for the safe handling and disposal of **ADL5859**.

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